

# Crystal Structure of Cupric Citrate Pentahydrate: A Technical Guide

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## Compound of Interest

Compound Name: Cupric citrate

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This technical guide provides a comprehensive overview of the crystal structure of **cupric citrate**, with a focus on its hydrated forms. While the existence of a definitive pentahydrate crystal structure remains elusive in publicly available crystallographic databases, this document summarizes the available data on related hydrated species, outlines synthetic protocols, and presents the structural information critical for research and development in pharmaceuticals and materials science.

## Introduction

**Cupric citrate**, the salt of copper(II) and citric acid, is a compound of interest due to the versatile coordination chemistry of the citrate ligand and the biological and chemical properties of copper. The hydration state of **cupric citrate** significantly influences its crystal structure and, consequently, its physical and chemical characteristics. While various hydrated forms have been reported, including a monohydrate and a dihydrate whose crystal structures have been determined, detailed crystallographic data for a pentahydrate are not currently available in the refereed scientific literature. This guide will present the known structural data for the most closely related, well-characterized hydrated forms and provide a detailed synthesis protocol that has been reported to yield a pentahydrated form.

## Synthesis of Cupric Citrate Pentahydrate

A common method for the synthesis of what has been described as copper(II) citrate-5-water involves the reaction of a copper(II) salt with a citrate salt in an aqueous solution.[1]

## Experimental Protocol: Synthesis from Copper(II) Sulfate and Trisodium Citrate[1]

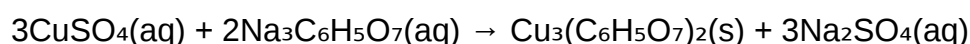
Materials:

- Copper(II) sulfate pentahydrate ( $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ )
- Trisodium citrate dihydrate ( $\text{Na}_3\text{C}_6\text{H}_5\text{O}_7 \cdot 2\text{H}_2\text{O}$ )
- Deionized water

Procedure:

- **Solution A Preparation:** Dissolve 3.75 g (0.015 mol) of copper(II) sulfate pentahydrate in a minimal amount of deionized water in a 100 cm<sup>3</sup> conical flask. Swirl the flask to ensure complete dissolution.
- **Solution B Preparation:** In a separate 100 cm<sup>3</sup> conical flask, dissolve 2.94 g (0.01 mol) of trisodium citrate dihydrate in a minimal volume of deionized water. Agitate the solution to facilitate dissolution.
- **Precipitation:** Slowly add Solution A (copper(II) sulfate solution) to Solution B (trisodium citrate solution) while stirring. A precipitate should form. If no immediate precipitation occurs, the mixture can be left to stand.
- **Isolation and Drying:** Collect the precipitate by suction filtration using a Buchner funnel and filter paper. Wash the precipitate with a small amount of cold deionized water. The resulting solid is then dried at room temperature.

The stoichiometry of this reaction is given by:



The resulting solid is reported to be the pentahydrate,  $\text{Cu}_3(\text{C}_6\text{H}_5\text{O}_7)_2 \cdot 5\text{H}_2\text{O}$ . [1]

## Crystallographic Data

As of the latest literature review, a complete single-crystal X-ray diffraction study providing detailed atomic coordinates, bond lengths, and bond angles for **cupric citrate** pentahydrate has not been published. However, detailed structural information is available for the dihydrate form, which provides valuable insight into the coordination environment of the copper ions and the citrate ligand.

### Crystal Structure of Cupric Citrate Dihydrate ( $\text{Cu}_2\text{C}_6\text{H}_4\text{O}_7 \cdot 2\text{H}_2\text{O}$ )

The crystal structure of **cupric citrate** dihydrate has been determined by single-crystal X-ray diffraction. The key crystallographic parameters are summarized in the table below.

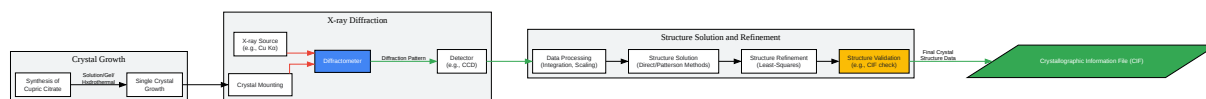
Parameter	Value
Chemical Formula	$\text{Cu}_2\text{C}_6\text{H}_4\text{O}_7 \cdot 2\text{H}_2\text{O}$
Crystal System	Monoclinic
Space Group	$P2_1/a$
a (Å)	14.477(9)
b (Å)	9.718(6)
c (Å)	6.890(5)
$\beta$ (°)	91.27(5)
Volume (Å <sup>3</sup> )	968.9
Z	4
Calculated Density (g/cm <sup>3</sup> )	2.413

Data obtained from Mastropaolo, D., Powers, D. A., Potenza, J. A., & Schugar, H. J. (1976). Crystal structure and magnetic properties of copper citrate dihydrate,  $\text{Cu}_2\text{C}_6\text{H}_4\text{O}_7 \cdot 2\text{H}_2\text{O}$ . *Inorganic Chemistry*, 15(6), 1444–1449.

In the dihydrate structure, the copper(II) ions are in a five-coordinate, distorted square-pyramidal environment. The citrate anion acts as a bridging ligand, coordinating to multiple copper centers through its carboxylate and hydroxyl groups.

## Experimental Workflow for Crystal Structure Determination

The determination of a crystal structure, such as that of a hydrated **cupric citrate**, follows a well-established experimental workflow. This process is crucial for elucidating the precise three-dimensional arrangement of atoms within the crystal lattice.

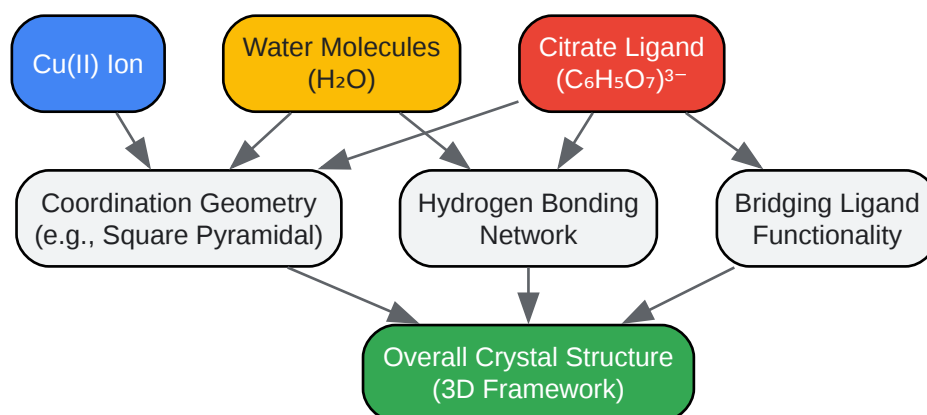


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Caption: Experimental workflow for single-crystal X-ray diffraction analysis.

## Logical Relationship of Structural Features

The structural characteristics of **cupric citrate** hydrates are determined by the interplay of the coordination preferences of the copper(II) ion and the multidentate nature of the citrate ligand.



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Caption: Interplay of components defining the crystal structure.

## Conclusion

The precise crystal structure of **cupric citrate** pentahydrate remains an open area for investigation. The synthesis protocol provided offers a pathway to obtaining this material, and its definitive structural characterization through single-crystal X-ray diffraction would be a valuable contribution to the field. In the interim, the well-documented crystal structure of **cupric citrate** dihydrate serves as a crucial reference point for understanding the coordination chemistry and solid-state arrangement of this important compound. For drug development professionals, a thorough understanding of the solid-state chemistry of copper-containing compounds is essential for formulation, stability, and bioavailability studies. Further research to elucidate the structure of the pentahydrate is warranted.

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## References

- 1. [edu.rsc.org](http://edu.rsc.org) [[edu.rsc.org](http://edu.rsc.org)]
- To cite this document: BenchChem. [Crystal Structure of Cupric Citrate Pentahydrate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

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